

Essential Safety and Operational Guide for Handling 2,3-Pentanedione

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Compound of Interest

Compound Name: 2,3-Pentanedione

Cat. No.: B165514

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This guide provides critical safety and logistical information for the handling and disposal of **2,3-Pentanedione**, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure safe laboratory practices and mitigate risks associated with this chemical.

Understanding the Hazards

2,3-Pentanedione is a highly flammable liquid and vapor that poses several health risks. It can cause serious eye damage, skin irritation, and may lead to an allergic skin reaction.^{[1][2][3]} The most significant long-term risk is severe respiratory damage from prolonged or repeated inhalation, which has been linked to bronchiolitis obliterans, a serious and irreversible lung disease.^{[3][4][5][6]} Due to its structural similarity to diacetyl, it is considered to have a comparable toxic potency.^{[1][7]}

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **2,3-Pentanedione**. The selection of appropriate PPE should be based on a thorough risk assessment of the specific procedures being performed.

- **Eye and Face Protection:** Always wear tightly fitting safety goggles conforming to EU standard EN166 or NIOSH-approved safety glasses with side shields.^{[1][2]} For tasks with a higher risk of splashing, a face shield should be worn in addition to goggles.^{[1][8]}

- Skin Protection:
 - Gloves: Handle with chemical-resistant gloves that have been inspected prior to use.[1] Specific breakthrough time data for **2,3-Pentanedione** is not widely available; therefore, glove selection should be based on compatibility with ketones. Butyl rubber and Viton® are often recommended for ketones, while materials like nitrile may offer protection for splash contact but are not suitable for prolonged exposure.[9] Always consult the glove manufacturer's specific chemical resistance data. Use proper glove removal technique to avoid skin contact.[1]
 - Protective Clothing: Wear impervious clothing, such as a chemically resistant lab coat or apron.[2][8] For tasks with a high risk of exposure, flame-retardant and antistatic protective clothing is recommended.[1]
- Respiratory Protection: All handling of **2,3-Pentanedione** that may generate vapors should be conducted in a certified chemical fume hood to maintain exposure below recommended limits.[7][8] If engineering controls are insufficient or during emergency situations, use a NIOSH-approved respirator.[8] For high airborne concentrations, a full-face supplied-air respirator may be necessary.[4][8]

Quantitative Safety Data

The following tables summarize key quantitative data for **2,3-Pentanedione**.

Table 1: Physical and Chemical Properties

Property	Value
CAS Number	600-14-6
Appearance	Colorless to dark yellow liquid[7]
Boiling Point	110-112 °C[7]
Flash Point	19 °C (66 °F)[8][10]
Density	0.957 g/cm ³ at 25 °C[7]

| Vapor Pressure | 28.5 hPa at 20 °C[1][7] |

Table 2: Occupational Exposure Limits

Organization	Limit Type	Value
NIOSH	Recommended Exposure Limit (REL) - 8-hr TWA	9.3 ppb [1] [11]
NIOSH	Short-Term Exposure Limit (STEL) - 15-min	31 ppb [1] [11]

TWA: Time-Weighted Average. The NIOSH REL is based on the lowest level at which the substance can be reliably quantified, not on a lower toxicity compared to similar compounds like diacetyl.[\[11\]](#)

Table 3: General Glove Material Compatibility for Ketones

Material	General Rating	Notes
Butyl Rubber	Very Good	Recommended for protection against ketones. [9]
Viton®	Very Good	Offers excellent resistance to a wide range of chemicals.
Neoprene	Fair to Good	Offers protection against a range of hazards, including some ketones. [9]
Nitrile	Poor to Fair	Not generally recommended for prolonged contact with ketones. [9] Suitable for incidental splash protection only.

This table is a general guide. Users MUST consult the specific manufacturer's data for the gloves being used against **2,3-Pentanedione** or ketones.[\[3\]](#)[\[6\]](#)

Operational and Disposal Plans

Handling and Storage Protocol:

- Ventilation: Always handle in a well-ventilated area, preferably within a certified chemical fume hood.[\[7\]](#)[\[8\]](#)
- Ignition Sources: Keep away from all sources of ignition, including heat, sparks, and open flames. Use non-sparking tools.[\[2\]](#)[\[7\]](#)
- Static Control: Implement measures to prevent the buildup of electrostatic charge, such as grounding and bonding containers and equipment.[\[2\]](#)[\[7\]](#)
- Storage: Store in a cool, dry, and well-ventilated location at a recommended temperature of 2-8°C.[\[7\]](#)[\[10\]](#) Keep containers tightly sealed and stored upright to prevent leakage.[\[1\]](#)[\[7\]](#)

Disposal Plan:

- Waste Classification: **2,3-Pentanedione** and any contaminated materials (e.g., absorbent pads, used PPE) must be treated as hazardous waste.[\[1\]](#)[\[7\]](#)
- Containment: Do not mix with other waste. Leave chemicals in their original or appropriately labeled containers.[\[1\]](#)[\[11\]](#)
- Disposal: Arrange for disposal through a licensed professional waste disposal service. Adhere to all local, regional, and national regulations.[\[1\]](#)[\[7\]](#) Do not pour down the drain.[\[1\]](#)[\[7\]](#)

Table 4: Emergency Response Protocols

Incident	Procedure
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected area with plenty of water. Seek medical attention if skin irritation or a rash occurs. [7]
Eye Contact	Immediately rinse with water for at least 15 minutes. Remove contact lenses if present and easy to do so. Continue rinsing and seek immediate medical help. [7]
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Consult a physician immediately. [7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician immediately. [7]

| Spill | Evacuate personnel to a safe area. Wear appropriate PPE. Remove all ignition sources. Contain the spill using non-combustible absorbent materials (e.g., sand, earth, vermiculite) and collect for disposal as hazardous waste.[\[1\]](#)[\[7\]](#) |

Experimental Protocol: Air Sampling

To ensure workplace exposures remain below the recommended limits, air sampling may be necessary. The following is a summary of the OSHA 1016 method for monitoring **2,3-Pentanedione**.

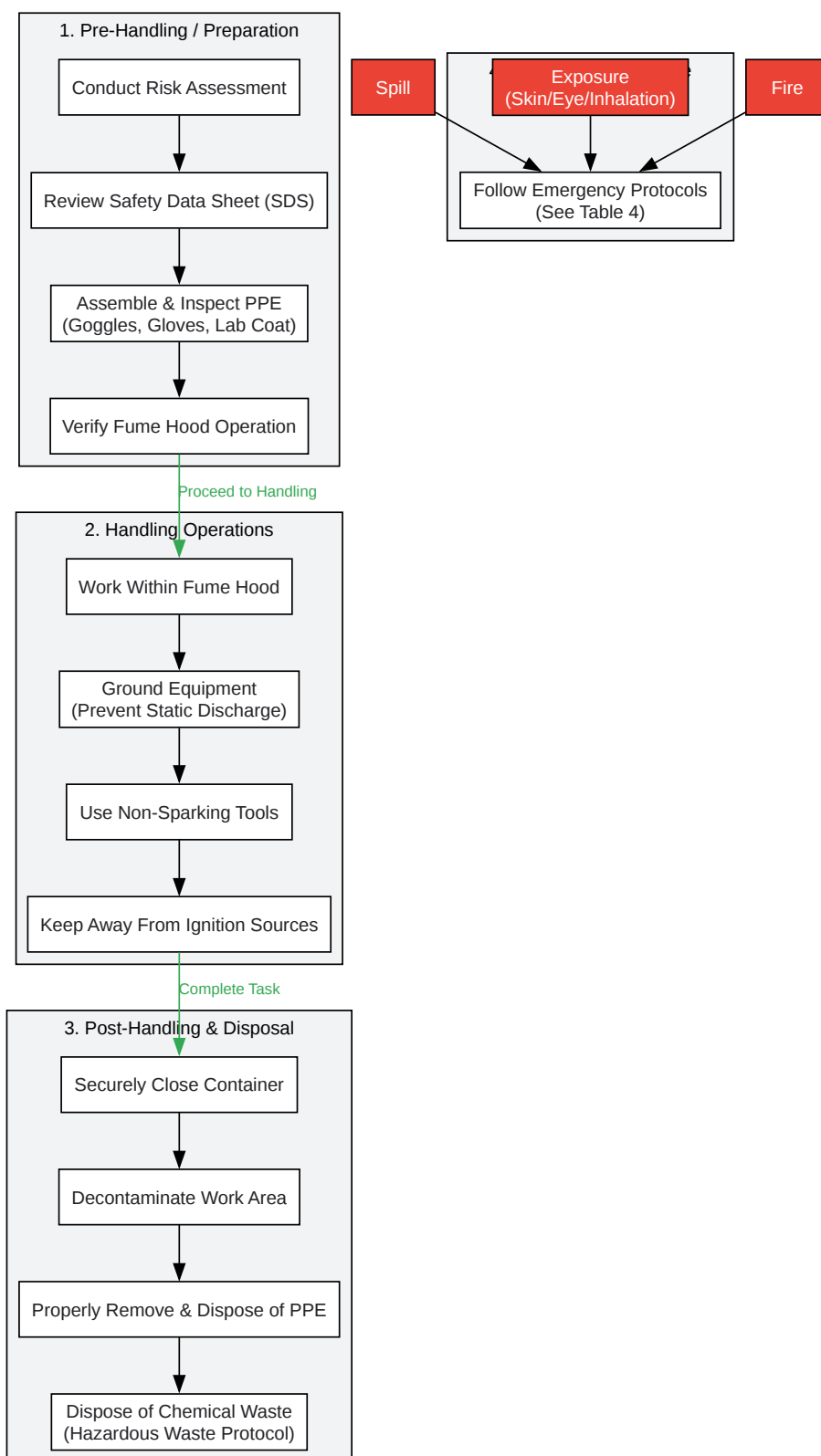
Methodology: OSHA 1016 (Validated)

- **Sampling Media:** The sample is collected using a sampling train consisting of two specially dried silica gel tubes in series. Each tube contains a 600 mg section and a glass fiber filter (GFF).[\[2\]](#)
- **Sample Collection:**

- Connect the sampling train to a calibrated sampling pump.
- For Time-Weighted Average (TWA) sampling, a recommended flow rate is 0.05 L/min for a total sample volume of 10 L (200 minutes).[2]
- For Short-Term Exposure Limit (STEL) sampling, a recommended flow rate is 0.2 L/min for a total sample volume of 3 L (15 minutes).[2]
- Post-Collection Handling:
 - Protect the sampling tubes from light during and after sampling by using an opaque tube holder or wrapping them in aluminum foil.[2]
 - As soon as sampling is complete, separate the two tubes and cap both ends of each tube securely.[2]
 - Samples must be kept cold and shipped to the analytical laboratory via overnight service as soon as possible.[2]
- Analysis: The samples are analyzed using Gas Chromatography with a Flame Ionization Detector (GC-FID).[2]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **2,3-Pentanedione**, from initial preparation to final disposal.



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Caption: Workflow for the safe handling and disposal of **2,3-Pentanedione**.

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References

- 1. cdc.gov [cdc.gov]
- 2. 2,3-PENTANEDIONE | Occupational Safety and Health Administration [osha.gov]
- 3. Glove Selection Chart - Chemical Breakthrough Times | All Safety Products [allsafetyproducts.com]
- 4. fishersci.com [fishersci.com]
- 5. myusf.usfca.edu [myusf.usfca.edu]
- 6. docs.rs-online.com [docs.rs-online.com]
- 7. cdc.gov [cdc.gov]
- 8. ansell.com [ansell.com]
- 9. safety.fsu.edu [safety.fsu.edu]
- 10. thgeyer.com [thgeyer.com]
- 11. NIOSH Announces Recommended Exposure Limits for Diacetyl and 2,3-Pentanedione - National Institute for Occupational Safety and Health Press release | LegiStorm [legistorm.com]
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